

Essential Safety and Operational Guide for Handling (+/-)-J 113397

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Compound of Interest

Compound Name: (+/-)-J 113397

Cat. No.: B1145597

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **(+/-)-J 113397**, a potent and selective non-peptidyl opioid receptor-like 1 (ORL1) antagonist. Adherence to these procedures is vital to ensure personnel safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against accidental exposure. Given that **(+/-)-J 113397** is a potent synthetic compound, likely handled as a powder, a comprehensive PPE strategy is mandatory.

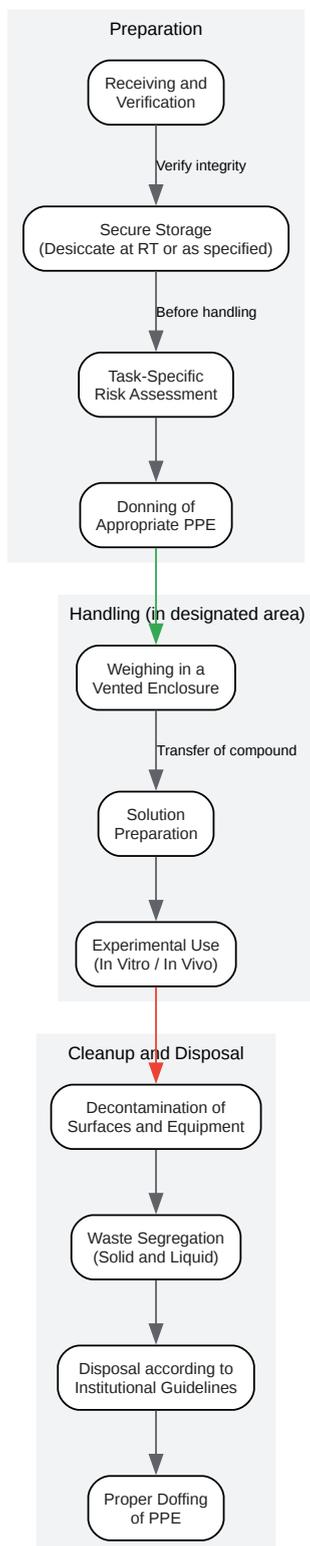
Recommended PPE for Handling **(+/-)-J 113397**

| Activity | Required PPE | Rationale |
|--------------------------------------|--|--|
| Weighing and Aliquoting (Dry Powder) | - Full-face respirator with P100 (or N100) particulate filters- Chemical-resistant disposable gown or lab coat- Double-layered nitrile gloves- Safety goggles (if not using a full-face respirator)- Shoe covers | - Prevents inhalation of aerosolized powder.- Protects skin and clothing from contamination.- Minimizes the risk of dermal exposure.- Provides eye protection from airborne particles.- Prevents tracking of contaminants outside the work area. |
| Solution Preparation | - NIOSH-approved respirator with organic vapor cartridges and P100 filters- Chemical-resistant disposable gown or lab coat- Double-layered nitrile gloves- Chemical splash goggles | - Protects against inhalation of both powder and solvent vapors.- Protects skin and clothing from splashes.- Prevents dermal exposure to the compound and solvents.- Essential for protecting eyes from chemical splashes. |
| In Vitro/In Vivo Administration | - Lab coat- Nitrile gloves- Safety glasses | - Basic protection against accidental splashes or contact.- Prevents direct skin contact.- Standard eye protection for laboratory work. |

Operational Plan: Safe Handling Procedures

A systematic approach to handling **(+/-)-J 113397** is critical to minimize exposure risk. The following workflow outlines the key steps from receiving to disposal.

Safe Handling Workflow for (+/-)-J 113397



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Caption: Workflow for the safe handling of (+/-)-J 113397.

Step-by-Step Handling Protocol:

- **Receiving and Storage:** Upon receipt, inspect the container for any damage. Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage is to desiccate at room temperature.^[1]
- **Designated Handling Area:** All handling of powdered **(+/-)-J 113397** should be conducted in a designated area, such as a chemical fume hood or a powder containment hood, to prevent contamination of the general laboratory space.
- **Weighing and Solution Preparation:**
 - Perform these tasks within a certified chemical fume hood or a balance enclosure with appropriate ventilation.
 - Use dedicated utensils (spatulas, weigh boats).
 - When preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing. **(+/-)-J 113397** is soluble in DMSO and ethanol.
- **Decontamination:**
 - All surfaces and equipment that come into contact with the compound should be decontaminated.
 - A suitable decontamination solution (e.g., 10% bleach solution followed by a rinse with 70% ethanol and then water) should be used.
- **Spill Management:**
 - In case of a spill, evacuate the area and prevent entry.
 - For small powder spills, gently cover with an absorbent material wetted with a suitable solvent (e.g., ethanol) to prevent aerosolization.
 - For liquid spills, absorb with an inert material.

- Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.

Disposal Plan

Proper disposal of **(+/-)-J 113397** and associated contaminated waste is essential to prevent environmental contamination and accidental exposure.

Waste Stream Management

| Waste Type | Disposal Procedure |
|--|--|
| Unused Compound | - Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.- Do not dispose of down the drain. |
| Contaminated Solid Waste(Gloves, gowns, weigh boats, pipette tips, etc.) | - Collect in a dedicated, sealed, and clearly labeled hazardous waste container.- The container should be stored in a designated satellite accumulation area. |
| Contaminated Liquid Waste(Solvent washes, unused solutions) | - Collect in a sealed, properly labeled, and chemical-resistant hazardous waste container.- Do not mix with other solvent waste streams unless compatibility has been confirmed. |

Disposal Workflow:

- Segregation: At the point of generation, segregate waste into solid and liquid streams.
- Containment: Use appropriate, leak-proof, and clearly labeled containers for each waste stream.
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the chemical name "**(+/-)-J 113397**".
- Storage: Store waste containers in a designated satellite accumulation area away from general lab traffic.

- Pickup: Arrange for pick-up by the institution's environmental health and safety (EHS) department for final disposal.

By implementing these safety and handling protocols, researchers can effectively mitigate the risks associated with the handling of the potent synthetic compound, **(+/-)-J 113397**, ensuring a safe and compliant laboratory environment.

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References

- 1. apexbt.com [apexbt.com]
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